

Tioxazafen reduced phytotoxicity compared to other treatments

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tioxazafen

CAS No.: 330459-31-9

Cat. No.: S582507

[Get Quote](#)

Toxicity and Environmental Profile

The following table consolidates key information on **tioxazafen**'s toxicity and environmental behavior from the scientific literature and regulatory documents.

Aspect	Profile of Tioxazafen	Comparison to Older Nematicides
Mammalian Toxicity	Low acute toxicity (oral, dermal, inhalation) [1].	Favorable compared to highly toxic organophosphates (e.g., fenamiphos, cadusafos) and carbamates (e.g., aldicarb) [2].
Ecotoxicity (Acute)	Parent compound shows lower acute toxicity to <i>Daphnia magna</i> than its main transformation product [3].	Newer compounds (e.g., fluensulfone, fluopyram, fluazaindolizine) are generally less toxic to non-target organisms [2].
Mode of Action	Disruption of ribosomal activity in nematodes [3] [4].	Differs from acetylcholinesterase inhibition by organophosphates/carbamates, which affect the nervous system [2].

Aspect	Profile of Tioxazafen	Comparison to Older Nematicides
Environmental Fate	Photolyzes quickly in water, but has a sole, more persistent transformation product (PP228a). It is hydrolytically stable [3].	Its environmental profile is distinct from older, more persistent soil fumigants and non-fumigants [3] [2].

Experimental Data and Methodology

For researchers, the experimental details from toxicity and environmental studies are crucial.

Nematode Toxicity and Recovery Bioassays [4] This study provides a protocol for evaluating the direct effect on target pests.

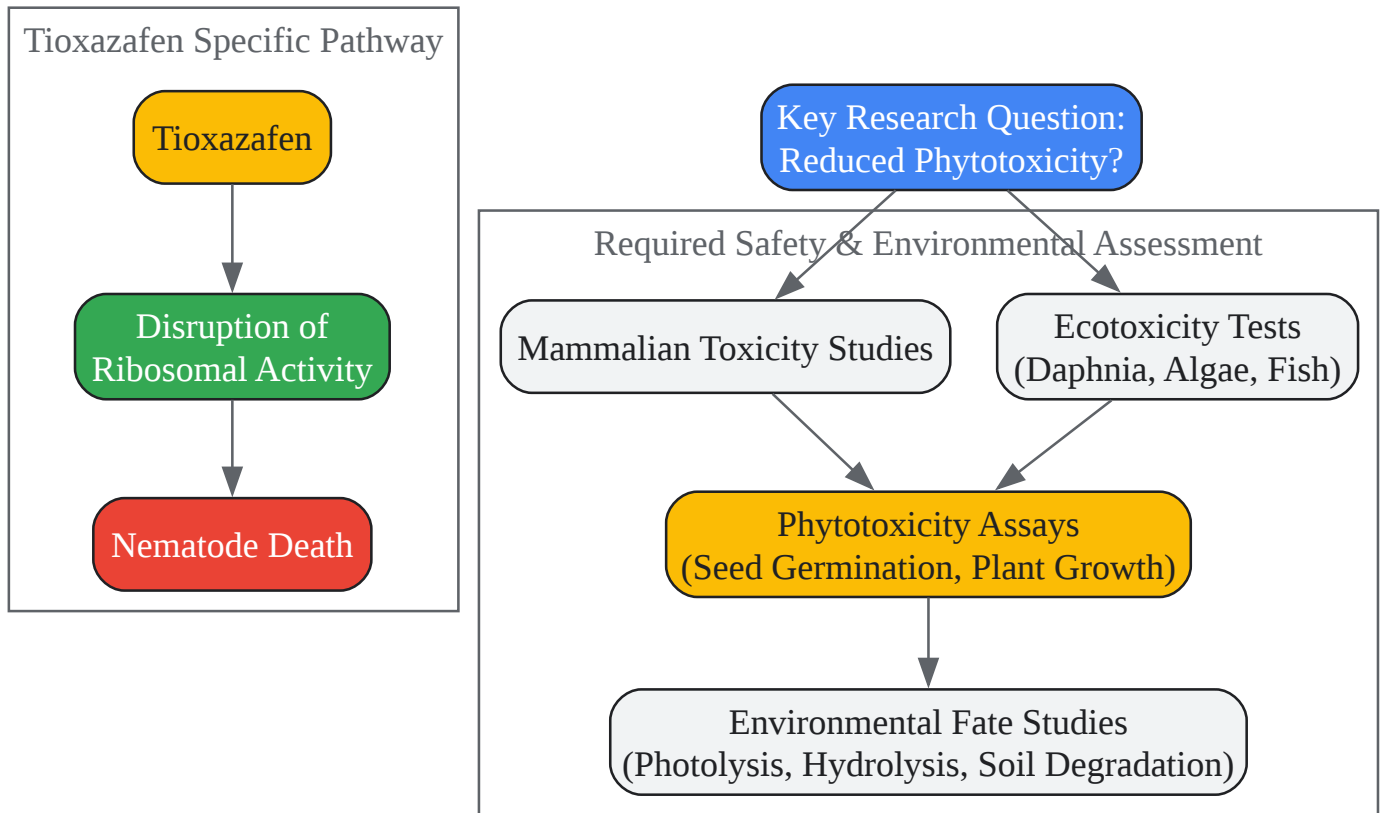
- **Test Organisms:** *Meloidogyne incognita* (root-knot nematode) and *Rotylenchulus reniformis* (reniform nematode).
- **Procedure:** Second-stage juveniles (J2) or mixed life stages were exposed to aqueous solutions of **tioxazafen** in 24-well tissue culture plates. Nematode motility was visually assessed at 2, 24, and 48-hour intervals using an inverted compound microscope.
- **Data Analysis:** The percentage of immotile nematodes was calculated, and effective concentration values (EC50) were determined using probit analysis. Recovery assays involved rinsing nematodes after a 24-hour exposure and transferring them to distilled water to monitor the return of motility.

Aqueous Photolysis Kinetics and Product Identification [3] This methodology is key for understanding environmental degradation.

- **Procedure:** Aqueous solutions of **tioxazafen** were irradiated using a xenon lamp to simulate sunlight. The degradation of the parent compound and formation of transformation products were monitored.
- **Analytical Techniques:** High-performance liquid chromatography (HPLC) was used for separation. The major transformation product (PP228a) was isolated using preparative HPLC and its structure was identified through UV, FTIR, High-Resolution Mass Spectrometry (HRMS), and 1H NMR spectroscopy.
- **Ecotoxicity Assessment:** The acute toxicity of both **tioxazafen** and its major transformation product was evaluated using standardized bioassays with *Daphnia magna* and *Vibrio fischeri*.

Nematicide Action and Research Pathways

The diagram below illustrates the unique mode of action of **tioxazafen** and the key research pathways for evaluating its non-target safety, particularly phytotoxicity.



[Click to download full resolution via product page](#)

Research Gaps and Future Directions

While the data confirms **tioxazafen**'s improved profile regarding mammalian and some ecological toxicity, a definitive declaration of "reduced phytotoxicity" requires more targeted study.

- **Lack of Direct Phytotoxicity Data:** The available search results do not contain specific experimental data comparing the effects of **tioxazafen** on plant health (e.g., seed germination, root elongation, chlorophyll content) against other nematicide treatments.
- **Focus on Target Pests:** Current literature extensively documents **tioxazafen**'s efficacy and toxicity against nematodes [4] but not its direct impact on host plants.
- **Emphasis on Environmental Products:** Research shows that while **tioxazafen** itself degrades, its primary transformation product has higher and more persistent toxicity to some aquatic organisms,

which is a critical consideration for environmental risk assessment [3].

For a comprehensive comparison guide, you would need to consult additional primary literature or regulatory study reports that include standardized phytotoxicity bioassays.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Tioxazafen; Pesticide Tolerances [federalregister.gov]
2. From Old-Generation to Next-Generation Nematicides [mdpi.com]
3. Aqueous degradation of tioxazafen: Kinetics, products, ... [sciencedirect.com]
4. Toxicity of Tioxazafen to Meloidogyne Incognita and ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Tioxazafen reduced phytotoxicity compared to other treatments].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b582507#tioxazafen-reduced-phytotoxicity-compared-to-other-treatments>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com